

# Trichloromethane (CHCl<sub>3</sub>): A Comprehensive Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Chloroform

Cat. No.: B151607

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

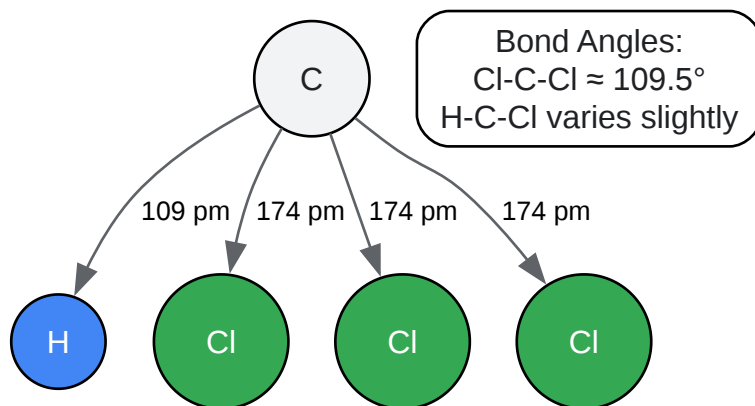
This technical guide provides an in-depth overview of the chemical structure, properties, and reactive characteristics of trichloromethane, commonly known as **chloroform**. The information is curated to support research, scientific analysis, and drug development applications.

## Molecular Structure and Spectroscopic Profile

Trichloromethane is an organic compound with the formula CHCl<sub>3</sub>.<sup>[1][2][3][4][5]</sup> Structurally, it consists of a central carbon atom covalently bonded to one hydrogen atom and three chlorine atoms.<sup>[4][6]</sup> This arrangement results in a tetrahedral molecular geometry.<sup>[4][5][6][7][8][9][10]</sup><sup>[11]</sup> The hybridization of the central carbon atom is sp<sup>3</sup>, consistent with its tetrahedral shape.<sup>[6]</sup> Although the individual C-Cl and C-H bonds are polar, the asymmetrical arrangement of these bonds results in a net dipole moment, making the molecule polar.<sup>[1][4][7]</sup>

The molecule belongs to the C<sub>3v</sub> point group, characterized by a three-fold rotation axis and three vertical planes of symmetry.<sup>[4][12]</sup>

The following diagram illustrates the tetrahedral geometry of trichloromethane.



[Click to download full resolution via product page](#)

Caption: Tetrahedral structure of trichloromethane with bond lengths.

## Physical and Chemical Properties

Trichloromethane is a colorless, volatile, and dense liquid with a characteristic sweet smell.<sup>[1][3][5][11][13][14]</sup> It is non-flammable under most conditions but can burn at very high temperatures.<sup>[14]</sup> The hydrogen atom in **chloroform** is capable of participating in hydrogen bonding, which contributes to its properties as a good solvent for a variety of organic compounds including lipids, resins, and alkaloids.<sup>[1][4]</sup>

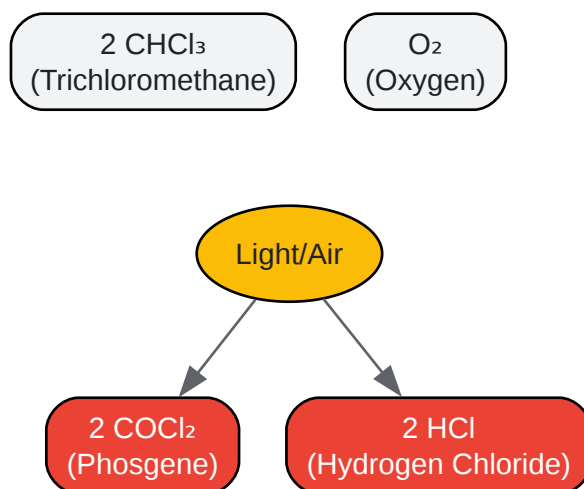
The following table summarizes key quantitative properties of trichloromethane.

Property	Value	Citations
Molecular Formula	CHCl <sub>3</sub>	[3][15][16]
Molar Mass	119.38 g/mol	[3][15][16]
Appearance	Colorless, clear liquid	[1][3][16]
Odor	Sweet, pleasant, ether-like	[1][3]
Density	1.489 g/cm <sup>3</sup> at 25 °C	[1][16][17]
Melting Point	-63.5 °C (-82.3 °F; 209.7 K)	[1][3][16][18]
Boiling Point	61.2 °C (142.2 °F; 334.4 K)	[3][16][18]
Solubility in Water	0.8 g/100 mL at 20 °C (Slightly soluble)	[1][3]
Dipole Moment	1.15 D	[1]
Molecular Geometry	Tetrahedral	[4][7][8]
C-Cl Bond Length	~176 pm (or 174 pm)	[7][10]
C-H Bond Length	~109 pm	[10]
Cl-C-Cl Bond Angle	~109.5°	[6][7][8][9]
Vapor Pressure	265 hPa at 25 °C	[17]
Refractive Index	Highly refractive	[1][14]

## Key Chemical Reactions

Trichloromethane participates in several important chemical reactions, making it a versatile reagent in organic synthesis.

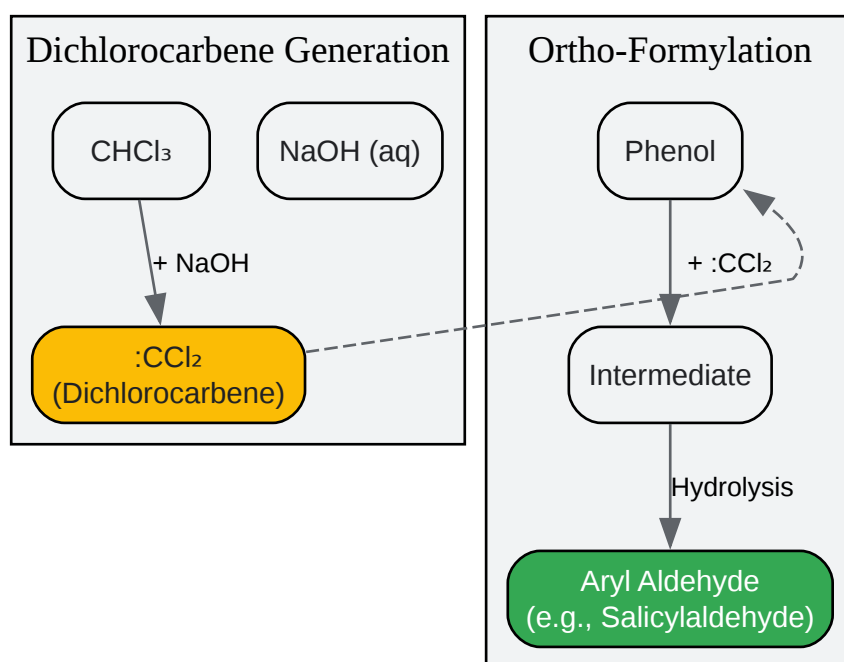
When exposed to air and light, trichloromethane slowly oxidizes to form highly toxic phosgene (COCl<sub>2</sub>) and hydrogen chloride (HCl).[5][11][19][20] This degradation is a significant safety concern. To mitigate this, commercial **chloroform** is often stabilized with a small amount of ethanol, which reacts with any phosgene formed to produce harmless ethyl carbonate.[19]



[Click to download full resolution via product page](#)

Caption: Oxidation of trichloromethane to phosgene and HCl.

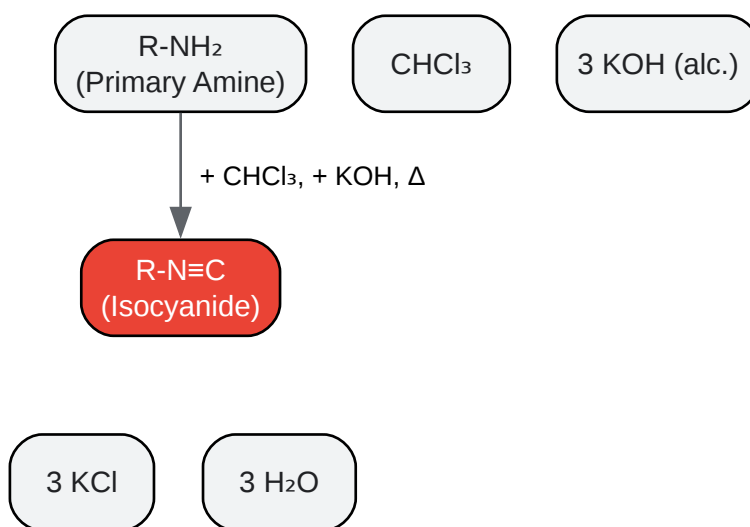
In the presence of a strong base like sodium hydroxide, trichloromethane serves as a precursor to dichlorocarbene ( $:\text{CCl}_2$ ), a highly reactive intermediate.<sup>[1]</sup> This carbene can then be used in various synthetic applications. A notable example is the Reimer-Tiemann reaction, where dichlorocarbene reacts with a phenol to introduce a formyl group ( $-\text{CHO}$ ) onto the aromatic ring, typically at the ortho position.<sup>[1]</sup>



[Click to download full resolution via product page](#)

Caption: Reimer-Tiemann reaction workflow.

When heated with a primary amine and alcoholic potassium hydroxide, trichloromethane undergoes the carbylamine reaction to produce an isocyanide, which has a highly offensive odor.[19][21] This reaction is a qualitative test for primary amines and for **chloroform** itself.[19][21]

[Click to download full resolution via product page](#)

Caption: The carbylamine reaction (isocyanide test).

## Experimental Protocols for Characterization

The structural elucidation and purity assessment of trichloromethane rely on standard analytical techniques.

Objective: To confirm the presence and chemical environment of the single proton in the  $\text{CHCl}_3$  molecule.

Methodology:

- Sample Preparation: Prepare a solution by dissolving a small amount of the trichloromethane sample in a deuterated solvent, typically deuterated **chloroform** ( $\text{CDCl}_3$ ) to avoid a large

solvent signal, although for neat analysis, no solvent is required.[\[22\]](#) Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).[\[22\]](#)[\[23\]](#)[\[24\]](#)

- Instrumentation: Utilize a  $^1\text{H}$  NMR spectrometer (e.g., 300 MHz or higher).
- Data Acquisition: Acquire the  $^1\text{H}$  NMR spectrum.
- Expected Outcome: The spectrum will show a single sharp singlet at approximately 7.26 ppm. The signal is a singlet because there are no adjacent protons to cause spin-spin splitting. The chemical shift is downfield due to the deshielding effect of the three electronegative chlorine atoms.[\[24\]](#)

Objective: To identify the characteristic vibrational frequencies of the C-H and C-Cl bonds.

Methodology:

- Sample Preparation: Place a drop of the neat liquid sample between two potassium bromide (KBr) or sodium chloride (NaCl) salt plates.
- Instrumentation: Use a Fourier-Transform Infrared (FTIR) spectrometer.[\[5\]](#)
- Data Acquisition: Record the spectrum, typically in the range of  $4000\text{--}500\text{ cm}^{-1}$ .[\[25\]](#)
- Expected Outcome: The IR spectrum will exhibit characteristic absorption bands:
  - A strong C-H stretching vibration around  $3019\text{ cm}^{-1}$ .
  - A strong C-Cl stretching vibration around  $760\text{ cm}^{-1}$ .
  - A C-H bending vibration around  $1215\text{ cm}^{-1}$ . The region below  $1500\text{ cm}^{-1}$  is known as the fingerprint region and can be used to confirm the identity of the compound by comparison with a reference spectrum.[\[25\]](#)

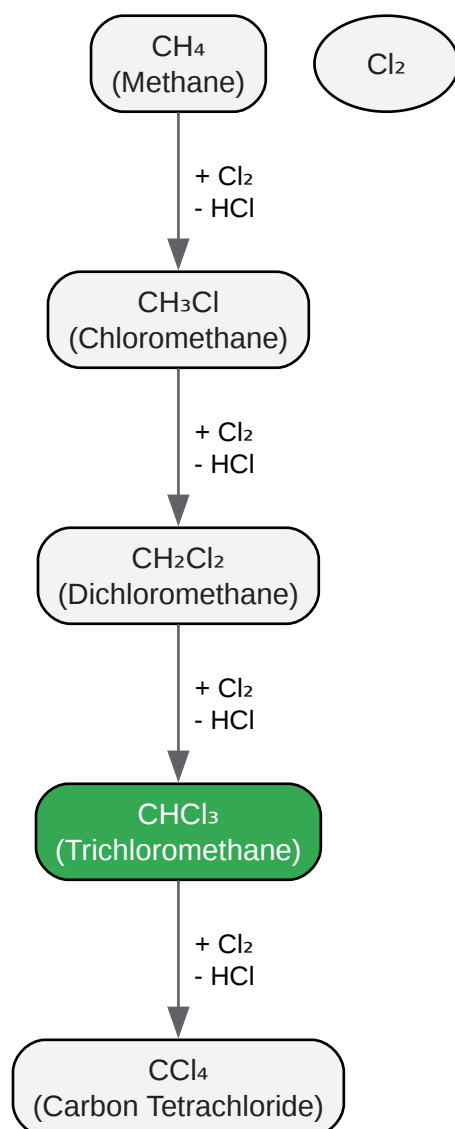
Objective: To determine the molecular weight and fragmentation pattern of trichloromethane.

Methodology:

- **Sample Introduction:** Inject a small amount of the volatile sample into the mass spectrometer, where it will be vaporized and ionized, typically by electron impact (EI).
- **Instrumentation:** A mass spectrometer capable of EI ionization and with a mass analyzer (e.g., quadrupole).
- **Data Acquisition:** Obtain the mass spectrum, plotting relative abundance against the mass-to-charge ratio ( $m/z$ ).
- **Expected Outcome:** The mass spectrum will show a molecular ion peak ( $M^+$ ). Due to the isotopic abundance of chlorine ( $^{35}\text{Cl}$  and  $^{37}\text{Cl}$ ), a characteristic isotopic pattern will be observed for the molecular ion and chlorine-containing fragments. The most prominent peaks will be for the  $[\text{CHCl}_2]^+$  fragment ( $m/z = 83, 85, 87$ ) and the molecular ion  $[\text{CHCl}_3]^+$  ( $m/z = 118, 120, 122, 124$ ).

## Synthesis

Industrially, trichloromethane is produced by the free-radical halogenation of methane or methyl chloride.<sup>[1][4]</sup> The process involves heating a mixture of chlorine and methane (or methyl chloride) to high temperatures (400–500 °C).<sup>[1][4]</sup> This results in a series of reactions that produce a mixture of chlorinated methanes (chloromethane, dichloromethane, trichloromethane, and carbon tetrachloride), which are then separated by distillation.<sup>[1]</sup>



[Click to download full resolution via product page](#)

Caption: Stepwise free-radical chlorination of methane.

On a smaller scale, trichloromethane can be produced via the haloform reaction, for example, by reacting acetone with sodium hypochlorite.[1]

## Safety and Handling

Trichloromethane is a hazardous substance and must be handled with appropriate precautions. It is harmful if swallowed, causes skin and serious eye irritation, and is toxic if inhaled.[17][26] Prolonged or repeated exposure can cause damage to the liver, kidneys, and central nervous



system.[4][20][26] It is also suspected of causing cancer and damaging the unborn child.[17][26]

- Handling: Work in a well-ventilated area or a fume hood. Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.[17][26]
- Storage: Store in a cool, dry, well-ventilated area in tightly sealed, light-resistant containers (e.g., amber bottles) to prevent decomposition into phosgene.[17][19] Store away from strong bases, reactive metals, and oxidizers.
- Disposal: Dispose of as hazardous waste in accordance with local, state, and federal regulations.[17]

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

1. Chloroform - Wikipedia [en.wikipedia.org]
2. greensynthesis.netlify.app [greensynthesis.netlify.app]
3. laballey.com [laballey.com]
4. chemicals.co.uk [chemicals.co.uk]
5. Chloroform (CHCl<sub>3</sub>) – Structure, Formula, Properties, Preparation & Uses [allen.in]
6. geometryofmolecules.com [geometryofmolecules.com]
7. Page loading... [guidechem.com]
8. donaborah.substack.com [donaborah.substack.com]
9. youtube.com [youtube.com]
10. topblogtenz.com [topblogtenz.com]
11. Chloroform (CHCl<sub>3</sub>): Uses, Health Effects & Safety [allen.in]
12. chemtube3d.com [chemtube3d.com]

- 13. Chloroform Formula - Derivation, Properties [pw.live]
- 14. Chloroform |  $\text{CHCl}_3$  | CID 6212 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 15. Trichloromethane [webbook.nist.gov]
- 16. Chloroform [commonorganicchemistry.com]
- 17. astechireland.ie [astechireland.ie]
- 18. cameochemicals.noaa.gov [cameochemicals.noaa.gov]
- 19. CHEM-GUIDE: Chemical properties of trichloromethane [chem-guide.blogspot.com]
- 20. Chloroform  $\text{CHCl}_3$  | Formula, Structure, Properties, Uses - GeeksforGeeks [geeksforgeeks.org]
- 21. Chloroform - Lab preparation, Properties, Uses and Question/Answer [chemicalnote.com]
- 22.  $^1\text{H}$  proton nmr spectrum of 1,1,1-trichloroethane  $\text{C}_2\text{H}_3\text{Cl}_3$   $\text{CH}_3\text{CCl}_3$  low/high resolution analysis interpretation of chemical shifts ppm spin spin line splitting H-1 1,1,1-trichloroethane  $^1\text{H}$  nmr explaining spin-spin coupling for line splitting doc brown's advanced organic chemistry revision notes [docbrown.info]
- 23.  $^1\text{H}$  proton nmr spectrum of 1,1,2-trichloroethane  $\text{C}_2\text{H}_3\text{Cl}_3$   $\text{Cl}_2\text{CHCH}_2\text{Cl}$  low/high resolution analysis interpretation of chemical shifts ppm spin spin line splitting H-1 1,1,2-trichloroethane  $^1\text{H}$  nmr explaining spin-spin coupling for line splitting doc brown's advanced organic chemistry revision notes [docbrown.info]
- 24. cactus.utahtech.edu [cactus.utahtech.edu]
- 25. NMR, Mass Spectrometry, and Infrared (IR) Spectroscopy [universalclass.com]
- 26. carlroth.com:443 [carlroth.com:443]
- To cite this document: BenchChem. [Trichloromethane ( $\text{CHCl}_3$ ): A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b151607#chemical-properties-and-structure-of-trichloromethane]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)